

# synonyms for 2-Chloro-5-nitro- $\alpha,\alpha,\alpha$ -trifluorotoluene

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## Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzotrifluoride

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An In-depth Technical Guide to 2-Chloro-5-nitro- $\alpha,\alpha,\alpha$ -trifluorotoluene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2-Chloro-5-nitro- $\alpha,\alpha,\alpha$ -trifluorotoluene, a key intermediate in organic synthesis. The document details its chemical synonyms, physical and chemical properties, and provides explicit experimental protocols for its preparation and subsequent reactions.

## Chemical Synonyms

2-Chloro-5-nitro- $\alpha,\alpha,\alpha$ -trifluorotoluene is also known by a variety of other names. A comprehensive list of synonyms is provided below to aid in literature searches and material sourcing.

Common Synonyms:

- 1-Chloro-4-nitro-2-(trifluoromethyl)benzene[1][2]
- **2-Chloro-5-nitrobenzotrifluoride**[2]
- 4-Chloro-3-(trifluoromethyl)nitrobenzene[2]
- 2-(Trifluoromethyl)-4-nitrochlorobenzene

- 3-(Trifluoromethyl)-4-chloronitrobenzene[2]
- Toluene, 2-chloro- $\alpha,\alpha,\alpha$ -trifluoro-5-nitro-[2]

Systematic & Other Names:

- Benzene, 1-chloro-4-nitro-2-(trifluoromethyl)-[2]
- 4-Nitro-2-(trifluoromethyl)chlorobenzene[2]
- 5-Nitro-2-chlorobenzotrifluoride
- NSC 9467[2]

## Physicochemical Properties

A summary of the key physical and chemical properties of 2-Chloro-5-nitro- $\alpha,\alpha,\alpha$ -trifluorotoluene is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>3</sub> ClF <sub>3</sub> NO <sub>2</sub>
Molecular Weight	225.55 g/mol [2]
Appearance	Yellow oil
CAS Number	777-37-7[2]
Density	1.527 g/mL at 25 °C
Boiling Point	108 °C at 10 mmHg
Refractive Index	n <sub>20</sub> /D 1.508
Flash Point	99 °C (closed cup)
Purity	97% - 99.29%[1]

## Experimental Protocols

Detailed methodologies for the synthesis of 2-Chloro-5-nitro- $\alpha,\alpha,\alpha$ -trifluorotoluene and its use in a subsequent reaction are provided below.

## Synthesis of 2-Chloro-5-nitro- $\alpha,\alpha,\alpha$ -trifluorotoluene

This protocol describes the nitration of o-chlorobenzotrifluoride to produce **2-chloro-5-nitrobenzotrifluoride**.<sup>[1]</sup>

Materials:

- o-Chlorobenzotrifluoride
- Concentrated sulfuric acid
- Concentrated nitric acid
- Dichloromethane
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate

Equipment:

- Preheating modules
- Reaction module
- Cooling module
- Flow pumps
- Separatory funnel
- Rotary evaporator

Procedure:

- Add 400 g of o-chlorobenzotrifluoride to a preheating module.

- In a separate preheating module, mix concentrated sulfuric acid and concentrated nitric acid.
- Introduce the o-chlorobenzotrifluoride, and the mixed acids into the reaction module.
- Control the flow rates to 15 mL/min for o-chlorobenzotrifluoride, 18 mL/min for concentrated sulfuric acid, and 11.5 mL/min for concentrated nitric acid.
- Maintain the reaction temperature at 60°C. The molar ratio of o-chlorobenzotrifluoride to nitric acid should be 1:1.2, and the mass ratio of concentrated nitric acid to concentrated sulfuric acid is 1:4.0. The reaction residence time is 55 seconds.[\[1\]](#)
- Set the temperature of the cooling module to 25°C.
- Collect the reaction solution from the outlet of the cooling module and perform a liquid-liquid separation.
- Extract the acid phase with 270 mL of dichloromethane and combine the organic phases.
- Wash the combined organic phase with a saturated sodium bicarbonate solution until neutral.
- Dry the organic phase with anhydrous sodium sulfate.
- Evaporate the solvent under reduced pressure to obtain **2-chloro-5-nitrobenzotrifluoride** as a yellow oil.[\[1\]](#)

Expected Yield and Purity:

- Yield: 96.13%[\[1\]](#)
- Purity: 99.29%[\[1\]](#)

## Synthesis of 2-Amino-5-nitro-trifluoromethyl toluene

This protocol details the aminolysis of **2-chloro-5-nitrobenzotrifluoride** to produce 2-amido-5-nitrobenzotrifluoride.[\[3\]](#)

Materials:

- 2-Chloro-5-nitro-trifluoromethyl toluene (600g)
- Methanol (600g)
- Liquefied ammonia (300g)

#### Procedure:

- In a suitable reaction vessel, combine 600g of 2-chloro-5-nitro-trifluoromethyl toluene and 600g of methanol.[3]
- Add 300g of liquefied ammonia to the mixture.[3]
- Heat the reaction mixture to 150°C and maintain for 20 hours.[3]
- After the reaction is complete, cool the mixture to 15°C.[3]
- Filter the resulting solid product.
- Wash the filter cake twice with 600ml of a suitable washing solvent.
- Dry the product to obtain 2-amino-5-nitro-trifluoromethyl toluene.

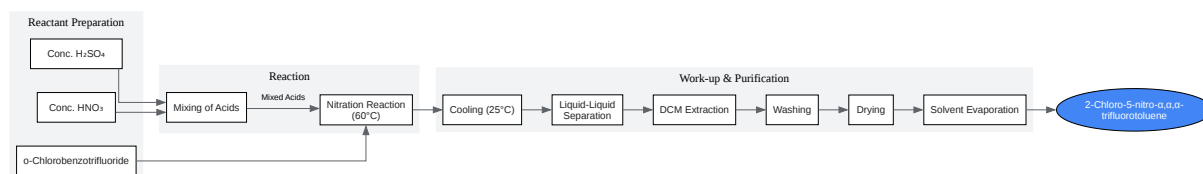
#### Expected Yield:

- Yield: 87% (477g)[3]

## Visualizations

### Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of 2-Chloro-5-nitro- $\alpha,\alpha,\alpha$ -trifluorotoluene.

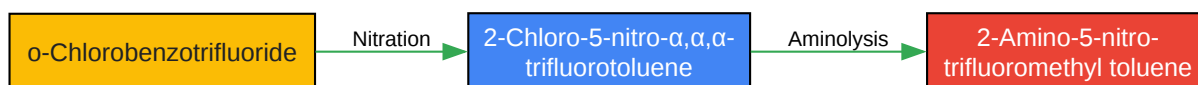


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Caption: Workflow for the synthesis of 2-Chloro-5-nitro- $\alpha,\alpha,\alpha$ -trifluorotoluene.

## Reaction Logical Relationship

The diagram below outlines the logical progression from the starting material to the intermediate and then to the final product described in the experimental protocols.



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Caption: Logical relationship of the synthesis and subsequent reaction.

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## References

- 1. 2-Chloro-5-nitrobenzotrifluoride synthesis - chemicalbook [chemicalbook.com]
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